

Hazards associated with 4-Formyl-2-methylphenylboronic acid

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Compound of Interest

Compound Name: 4-Formyl-2-methylphenylboronic acid

Cat. No.: B142566

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An In-depth Technical Guide to the Hazards of **4-Formyl-2-methylphenylboronic Acid**

Authored by a Senior Application Scientist

For professionals in research, discovery, and drug development, a comprehensive understanding of the hazard profile of every chemical intermediate is not merely a regulatory formality—it is the bedrock of a safe and effective research environment. This guide provides an in-depth technical analysis of the hazards associated with **4-Formyl-2-methylphenylboronic acid** (CAS No. 156428-81-8), a versatile bifunctional molecule utilized in organic synthesis. Our focus extends beyond a simple recitation of risks to encompass the underlying chemical principles that dictate safe handling, storage, and emergency response protocols.

Compound Overview and Application Context

4-Formyl-2-methylphenylboronic acid is an organoboron compound featuring both a reactive aldehyde group and a boronic acid moiety. This dual functionality makes it a valuable building block in the synthesis of more complex molecules, particularly in the construction of carbon-carbon bonds through Suzuki-Miyaura cross-coupling reactions. Its molecular formula is $C_8H_9BO_3$, and its molecular weight is 163.97 g/mol. [1][2] The presence of the boronic acid group, however, introduces specific handling and stability considerations that are critical for laboratory personnel to understand.

GHS Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Formyl-2-methylphenylboronic acid** is classified as a hazardous substance.^[1] The primary hazards are associated with its irritant properties upon direct contact or inhalation.

| Hazard Class | Category | Hazard Statement | GHS Pictogram | Signal Word |
|--|----------|--|------------------|-------------|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation | Exclamation Mark | Warning |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation | Exclamation Mark | Warning |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation | Exclamation Mark | Warning |

This data is synthesized from GHS classifications for **4-Formyl-2-methylphenylboronic acid** and closely related phenylboronic acid derivatives.^{[1][3][4]}

In-Depth Analysis of Health Hazards

The hazard profile of **4-Formyl-2-methylphenylboronic acid** is primarily characterized by its irritant effects on the skin, eyes, and respiratory system. Understanding the mechanisms and potential severity of these effects is crucial for implementing appropriate safety measures.

Dermal Irritation (H315)

- Mechanism:** Phenylboronic acids can interact with biological molecules, leading to localized inflammatory responses upon skin contact. This may be exacerbated by the compound's acidic nature.

- Symptoms: Contact with the skin may result in redness, itching, scaling, and discomfort.^[5] Prolonged or repeated exposure can lead to more significant inflammation or dermatitis.
- Field Insight: The fine, dusty nature of this solid compound increases the risk of unintentional skin contact. It is imperative to prevent skin exposure not just during direct handling but also during cleanup of spills or contaminated surfaces.

Ocular Irritation (H319)

- Mechanism: The eyes are particularly sensitive to chemical irritants. Direct contact with **4-Formyl-2-methylphenylboronic acid** can cause significant irritation to the cornea and conjunctiva.
- Symptoms: Exposure can lead to redness, pain, watering, and in severe cases, damage to the eye tissue.^[5]
- Field Insight: The consequence of eye exposure is severe. The standard protocol of wearing safety glasses is the absolute minimum; in situations involving significant quantities or the potential for dust generation, tightly sealed safety goggles or a face shield are strongly recommended.^[5]

Respiratory Tract Irritation (H335)

- Mechanism: Inhalation of the dust can irritate the mucous membranes of the nose, throat, and lungs.
- Symptoms: This can manifest as coughing, sneezing, shortness of breath, and inflammation of the respiratory tract.^[5]
- Field Insight: The primary route of exposure leading to respiratory irritation is the inhalation of airborne dust particles. This underscores the critical importance of handling this compound within a well-ventilated area, preferably a certified chemical fume hood.

Reactivity, Stability, and Storage Protocols

The stability of boronic acids is a key consideration for both their effective use in synthesis and their safe storage.

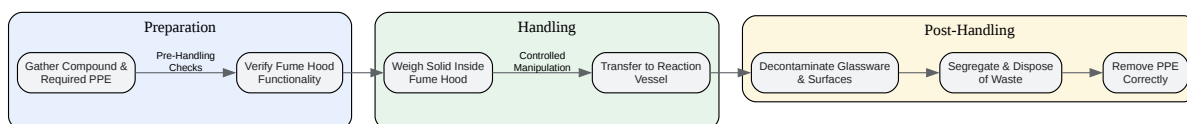
- **Chemical Stability:** **4-Formyl-2-methylphenylboronic acid** is generally stable under standard laboratory conditions.^[6] However, like many phenylboronic acids, it can undergo dehydration to form cyclic anhydrides (boroxines). This process is often reversible but can complicate purification and analysis.
- **Conditions to Avoid:** Exposure to moisture should be minimized to prevent hydrolysis and potential degradation.^[7] It is also crucial to avoid excessive heat and the generation of dust.^[5]
- **Incompatible Materials:** This compound should be stored away from strong oxidizing agents and strong acids to prevent vigorous and potentially hazardous reactions.^{[4][6]}
- **Storage Recommendations:** Store in a tightly-closed container in a cool, dry, and well-ventilated area.^{[3][8]} For long-term storage, refrigeration is often recommended to maintain product quality.^[4]

Experimental Workflow: Safe Handling and Exposure Control

A self-validating safety protocol involves a multi-layered approach, from engineering controls to personal protective equipment (PPE). The following workflow is designed to mitigate the risks associated with handling **4-Formyl-2-methylphenylboronic acid**.

Engineering Controls

- **Primary Containment:** All weighing and handling of the solid compound must be conducted in a certified chemical fume hood or a glove box to control dust and vapor exposure.
- **Ventilation:** Ensure the laboratory is equipped with adequate general and local exhaust ventilation to keep airborne concentrations low.^[5]
- **Safety Stations:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.^{[3][4]}



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Caption: A logical workflow for the safe handling of **4-Formyl-2-methylphenylboronic acid**.

Personal Protective Equipment (PPE)

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves prior to use and change them immediately if contaminated.
- **Eye and Face Protection:** Use chemical splash-resistant safety glasses or goggles that comply with OSHA 29 CFR 1910.133 or EU EN166 standards.[5][9] A face shield may be necessary for larger quantities.
- **Skin and Body Protection:** A lab coat is mandatory. For tasks with a higher risk of spillage, additional protective clothing may be required to prevent skin exposure.[4]
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[4][10]

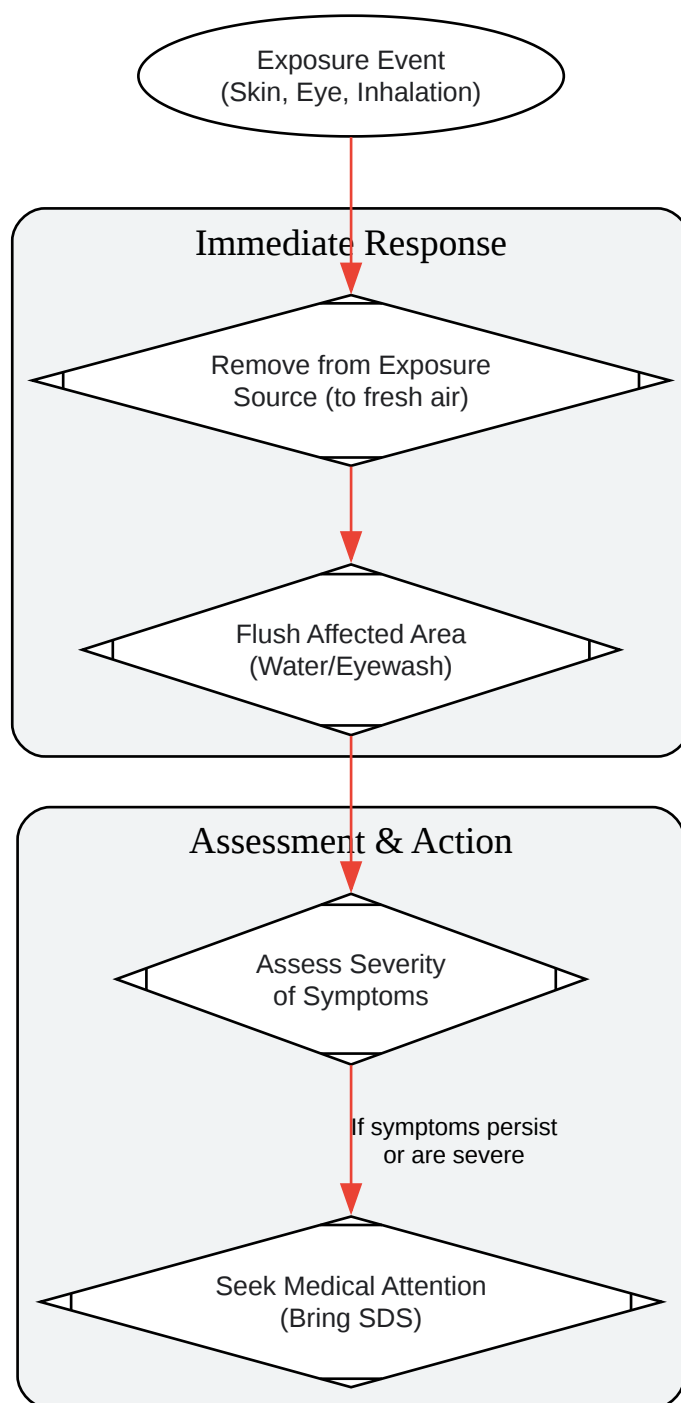
Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

| Exposure Route | First-Aid Protocol |
|----------------|---|
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [3] [4] |
| Skin Contact | Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops or persists. [3] [4] |
| Eye Contact | Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [3] [4] |
| Ingestion | Do not induce vomiting. Clean the mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek medical attention. [4] [10] |

Spill, Disposal, and Environmental Considerations

- **Spill Management:** In the event of a spill, prevent further leakage if it is safe to do so. Avoid generating dust. Vacuum or sweep up the material using an inert absorbent and place it into a suitable, labeled container for disposal.[\[3\]](#)
- **Waste Disposal:** Dispose of waste materials and contaminated containers at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[3\]](#) Do not allow the product to enter drains or waterways.[\[3\]](#)
- **Fire Fighting:** Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam to extinguish fires.[\[4\]](#) Firefighters should wear self-contained breathing apparatus and full protective gear.[\[4\]](#)[\[9\]](#) Hazardous decomposition products include carbon oxides and oxides of boron.[\[5\]](#)



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Caption: A decision-making flowchart for first-aid response to an exposure event.

Conclusion

While **4-Formyl-2-methylphenylboronic acid** is a valuable reagent in modern synthetic chemistry, its potential to cause skin, eye, and respiratory irritation necessitates a rigorous and informed approach to safety. By understanding the specific hazards and implementing the engineering controls, personal protective equipment, and handling protocols detailed in this guide, researchers can effectively mitigate these risks. Adherence to these principles ensures not only the personal safety of laboratory staff but also the integrity and success of the scientific work being undertaken.

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